

The Enigmatic Synthesis of Methyl 2-(Methylsulfonamido)phenylacetate: A Technical Overview

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Compound of Interest

Compound Name:	Methyl 2-(Methylsulfonamido)phenylacetate
Cat. No.:	B172119

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Introduction

Methyl 2-(methylsulfonamido)phenylacetate is a chemical compound with the CAS number 117239-82-4. While commercially available and listed in several chemical databases, detailed information regarding its specific discovery, isolation, and the precise experimental protocols for its synthesis are not readily available in peer-reviewed scientific literature or patent filings. This guide provides a comprehensive overview of the known information and presents a plausible synthetic pathway based on established organic chemistry principles for related N-sulfonylamino acid esters and phenylacetic acid derivatives.

Compound Profile

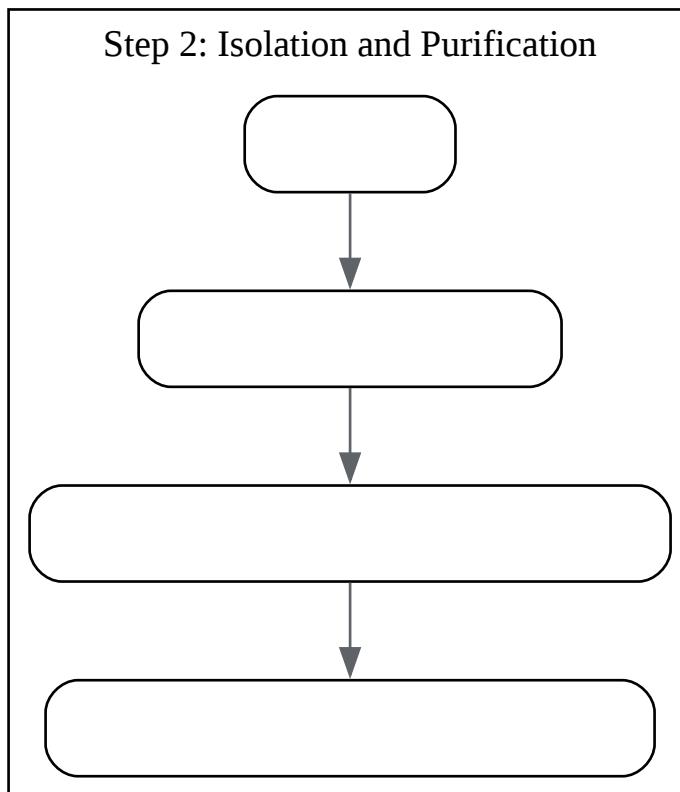
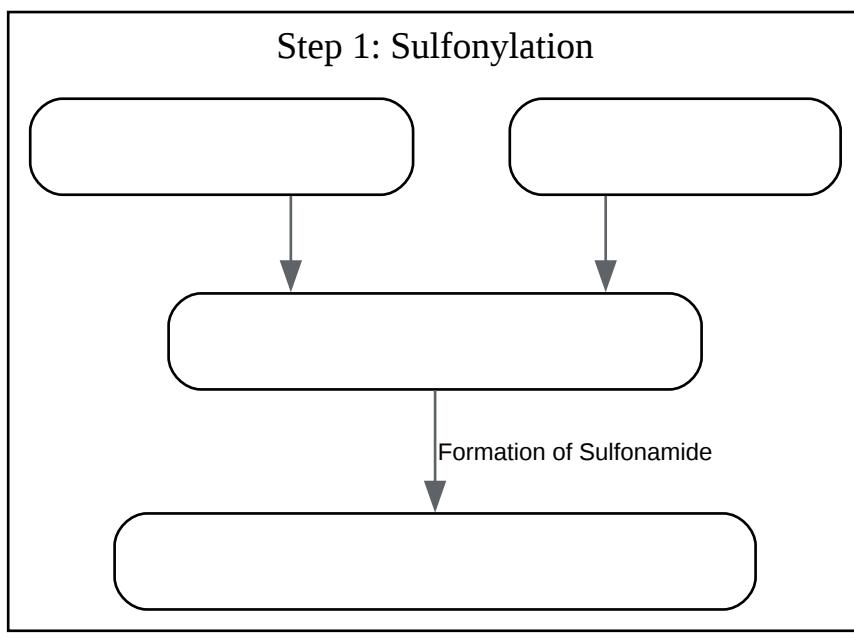
A summary of the basic chemical properties of **Methyl 2-(Methylsulfonamido)phenylacetate** is provided below.

Property	Value	Source
CAS Number	117239-82-4	N/A
Molecular Formula	C ₁₀ H ₁₃ NO ₄ S	N/A
Molecular Weight	243.28 g/mol	N/A
IUPAC Name	methyl 2-(2-(methylsulfonamido)phenyl)acetate	N/A

Hypothetical Synthesis and Isolation

In the absence of a documented specific synthesis, a potential route to **Methyl 2-(Methylsulfonamido)phenylacetate** can be extrapolated from general methods for the synthesis of phenylacetic acid derivatives and N-arylsulfonamides. A plausible two-step synthetic workflow is outlined below.

Experimental Workflow



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Caption: Hypothetical two-step synthesis of **Methyl 2-(Methylsulfonamido)phenylacetate**.

Step 1: Sulfonylation of Methyl 2-aminophenylacetate

The synthesis would likely commence with the sulfonylation of a commercially available starting material, Methyl 2-aminophenylacetate.

Protocol:

- Dissolve Methyl 2-aminophenylacetate in a suitable aprotic solvent (e.g., dichloromethane or tetrahydrofuran) under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution in an ice bath (0 °C).
- Add a non-nucleophilic base, such as pyridine or triethylamine, to the reaction mixture.
- Slowly add methanesulfonyl chloride dropwise to the stirred solution.
- Allow the reaction to warm to room temperature and stir for a specified period (typically monitored by Thin Layer Chromatography, TLC, for completion).

Step 2: Isolation and Purification

Following the completion of the reaction, a standard aqueous work-up and purification procedure would be employed to isolate the final product.

Protocol:

- Quench the reaction mixture with water or a dilute acidic solution (e.g., 1M HCl) to neutralize the excess base.
- Separate the organic layer and wash it sequentially with water and brine.
- Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).
- Filter off the drying agent and concentrate the solvent under reduced pressure to obtain the crude product.

- Purify the crude product by a suitable method such as column chromatography on silica gel or recrystallization from an appropriate solvent system (e.g., ethyl acetate/hexanes) to yield pure **Methyl 2-(Methylsulfonamido)phenylacetate**.

Potential Biological Significance

While no specific biological activity for **Methyl 2-(Methylsulfonamido)phenylacetate** has been reported in the searched literature, the broader class of N-sulfonylamino acid derivatives has been investigated for various therapeutic applications. For instance, some N-sulfonylamino acid derivatives have been identified as inhibitors of matrix metalloproteinases (MMPs), such as type IV collagenase (MMP-2 and MMP-9). These enzymes are implicated in cancer cell invasion and metastasis, making their inhibitors a subject of interest in oncology research.

The structural motif of a phenylacetic acid derivative is also present in many non-steroidal anti-inflammatory drugs (NSAIDs). However, without experimental data, any potential biological role for **Methyl 2-(Methylsulfonamido)phenylacetate** remains speculative.

Conclusion

"**Methyl 2-(Methylsulfonamido)phenylacetate**" remains a compound for which detailed discovery and synthesis information is not publicly documented. The technical guide provided here offers a plausible synthetic route and context based on established chemical principles and the known activities of related compound classes. Further research and publication are necessary to fully elucidate the specific properties and potential applications of this molecule. Researchers interested in this compound would likely need to perform *de novo* synthesis and characterization.

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